

Safe Disposal of Garcinone D: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Garcinone D*

Cat. No.: *B1674627*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical aspect of laboratory operations. This document provides essential safety and logistical information for the proper disposal of **Garcinone D**.

Garcinone D, a xanthone compound isolated from *Garcinia mangostana*, is utilized in various research applications. While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), adherence to proper disposal protocols is necessary to maintain a safe laboratory environment and ensure regulatory compliance.^[1]

Chemical and Physical Properties of Garcinone D

A summary of the key chemical and physical properties of **Garcinone D** is provided in the table below for easy reference. This information is essential for a comprehensive understanding of the compound's characteristics.

Property	Value	Source
Molecular Formula	C ₂₄ H ₂₈ O ₇	PubChem[2]
Molecular Weight	428.5 g/mol	PubChem[2]
Appearance	Crystalline solid	Cayman Chemical[3]
Melting Point	202 - 204 °C	PubChem[2]
Solubility	Soluble in DMSO (100 mg/ml)	Cayman Chemical[3]
Storage Temperature	-20°C	Cayman Chemical[3]

Health and Safety Information

According to the Safety Data Sheet (SDS), **Garcinone D** has a health, fire, and reactivity rating of 0 on both the NFPA and HMIS scales, indicating a minimal hazard.[1] The substance is not classified as hazardous, and no specific hazard pictograms, signal words, or hazard statements are required.[1]

Step-by-Step Disposal Procedures

The following step-by-step guide outlines the recommended procedure for the disposal of **Garcinone D** in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety glasses, a lab coat, and gloves, when handling **Garcinone D**, even in small quantities.

2. Waste Classification:

- Based on available safety data, pure **Garcinone D** in small quantities is not considered hazardous waste.[1]
- However, if **Garcinone D** is mixed with hazardous solvents or other hazardous chemicals, the entire mixture must be treated as hazardous waste and disposed of accordingly.

3. Disposal of Small Quantities of Pure **Garcinone D**:

- For small residual amounts, the SDS suggests that they can be disposed of with household waste.[1] In a laboratory context, this would translate to disposal in the non-hazardous solid waste stream.

- Ensure the compound is in a sealed, clearly labeled container to prevent accidental exposure.

4. Disposal of Contaminated Materials:

- Materials such as weigh boats, contaminated gloves, and paper towels used during the handling of **Garcinone D** should be collected in a designated solid waste container.
- If these materials are contaminated with hazardous substances, they must be disposed of as hazardous waste.

5. Disposal of Uncleaned Packaging:

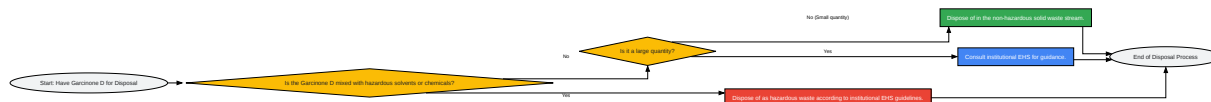
- Empty or uncleaned containers of **Garcinone D** must be disposed of according to official regulations.[1] This typically involves triple-rinsing the container with a suitable solvent. The rinsate should be collected and disposed of as chemical waste, following the guidelines for the solvent used.

6. Large Quantities or Mixed Waste:

- For larger quantities of **Garcinone D** or for mixtures containing other chemicals, consult your institution's Environmental Health and Safety (EHS) department for specific disposal guidance.
- Do not dispose of large quantities in the regular trash or down the drain.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Garcinone D**.



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Garcinone D Disposal Decision Workflow

Disclaimer: This information is intended as a guide and should be used in conjunction with your institution's specific safety and disposal policies. Always consult your local regulations and your Environmental Health and Safety (EHS) department for the most current and detailed disposal procedures.

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